

Undecylamine-d23: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Undecylamine-d23

Cat. No.: B12315505

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **Undecylamine-d23**, including its fundamental properties, and explores the known applications and experimental protocols related to its non-deuterated analogue, undecylamine.

Undecylamine-d23 is the deuterated form of undecylamine, a primary alkylamine. While specific research on **Undecylamine-d23** is limited, its primary application lies in its use as an internal standard for mass spectrometry-based quantification of undecylamine. The deuterium labeling provides a distinct mass shift, allowing for accurate differentiation and measurement of the non-deuterated compound in complex biological or chemical matrices.

Core Physicochemical Properties

A summary of the key physicochemical properties for both **Undecylamine-d23** and its non-deuterated counterpart, undecylamine, is presented below. This data is crucial for handling, storage, and application in experimental settings.

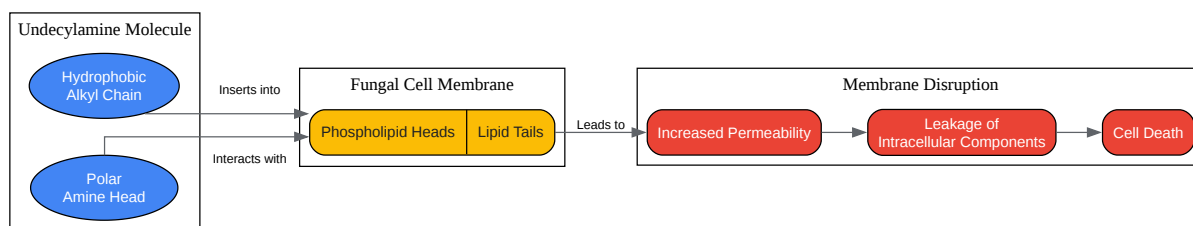
Property	Undecylamine-d23	Undecylamine
CAS Number	1219805-57-8[1][2][3]	7307-55-3[1][2][4]
Molecular Formula	C ₁₁ D ₂₃ H ₂ N[1]	C ₁₁ H ₂₅ N[4]
Molecular Weight	194.47 g/mol [2]	171.326 g/mol [4]
Appearance	-	Clear colorless to slightly yellow liquid[4]
Boiling Point	-	240.6 °C at 760 mmHg[4]
Melting Point	-	15-17 °C[4]
Density	-	0.801 g/cm ³ [4]
Flash Point	-	92.2 °C[4]
pKa	-	10.63 (at 25°C)[4]

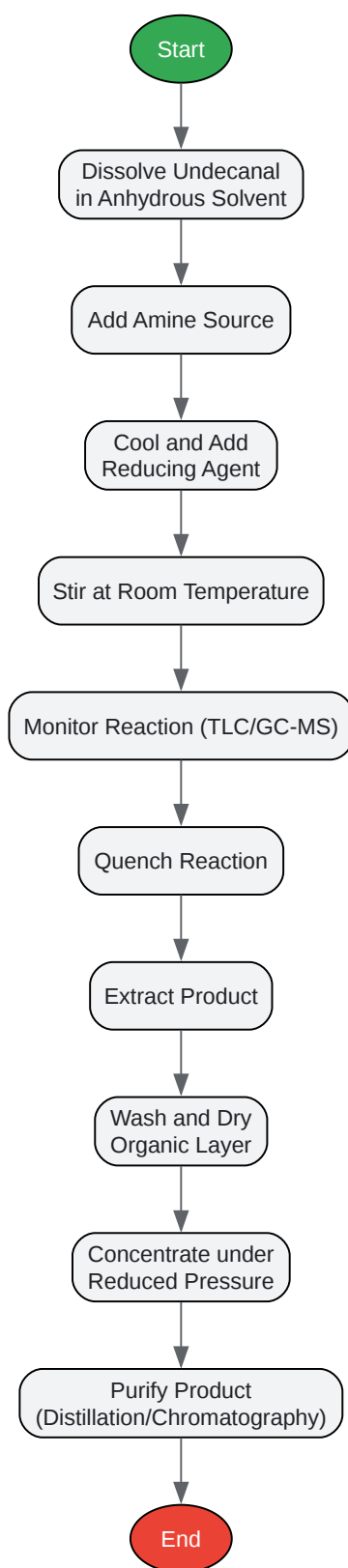
Applications in Research

The applications of undecylamine, and by extension the utility of **Undecylamine-d23** as an analytical tool, span various scientific domains.

Antifungal Activity

Undecylamine and its derivatives have demonstrated notable antifungal properties. The primary mechanism of action is the disruption of the fungal cell membrane's integrity.[2] The long, hydrophobic alkyl chain of undecylamine inserts into the lipid bilayer of the fungal cell membrane, while the polar amine head group interacts with the phospholipid heads. This integration disrupts the membrane's structure, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.[2]





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References

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